

# Benzyl 2-Hydroxy-6-Methoxybenzoate: A Technical Guide to Safe Handling and Properties

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## Compound of Interest

Compound Name: *Benzyl 2-Hydroxy-6-Methoxybenzoate*

Cat. No.: *B13916009*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and physicochemical properties of **Benzyl 2-Hydroxy-6-Methoxybenzoate** (CAS No. 24474-71-3). The information is intended to support laboratory safety protocols and risk assessments in research and drug development settings.

## Physicochemical and Toxicological Data

The following tables summarize the key quantitative data available for **Benzyl 2-Hydroxy-6-Methoxybenzoate**. It is important to note that while some physical properties have been calculated using computational methods, experimentally determined data is not always available.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	258.27 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid	<a href="#">[1]</a>
Normal Boiling Point (Calculated)	780.27 K	<a href="#">[2]</a>
Normal Melting Point (Calculated)	530.28 K	<a href="#">[2]</a>
LogP (Octanol/Water Partition Coefficient) (Calculated)	2.758	<a href="#">[2]</a>
Water Solubility (log10ws) (Calculated)	-3.49	<a href="#">[2]</a>
InChIKey	CGNJMCLXIMWKDY- UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a>

Table 2: Toxicological Profile

Endpoint	Classification/Value	Source
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[1]
Aquatic Toxicity (Acute)	Category 1 (Very toxic to aquatic life)	[1]
Aquatic Toxicity (Chronic)	Category 1 (Very toxic to aquatic life with long lasting effects)	[1]
Carcinogenicity	No component of this product present at a level equal to or greater than 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.	[1]

## Hazard Identification and Classification

**Benzyl 2-Hydroxy-6-Methoxybenzoate** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- H302: Harmful if swallowed.[1]
- H400: Very toxic to aquatic life.
- H410: Very toxic to aquatic life with long lasting effects.[1]
- H411: Toxic to aquatic life with long lasting effects.

No signal word was available in some sources, while another listed "Warning".[1]

## Experimental Protocols

Detailed, specific experimental protocols for the toxicological assessment of **Benzyl 2-Hydroxy-6-Methoxybenzoate** are not publicly available. The classifications provided are

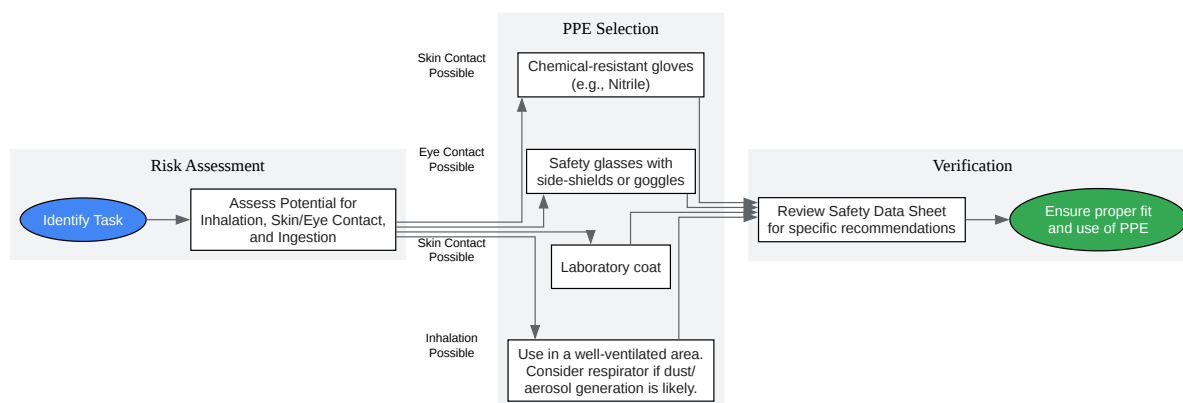
based on data submitted to regulatory bodies. Standard OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such assessments. For example, acute oral toxicity is often determined using OECD Test Guideline 423.

## Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to ensure personnel safety and minimize environmental release.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following diagram outlines a general selection workflow.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

## Handling Procedures

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- Do not eat, drink or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

## Storage Conditions

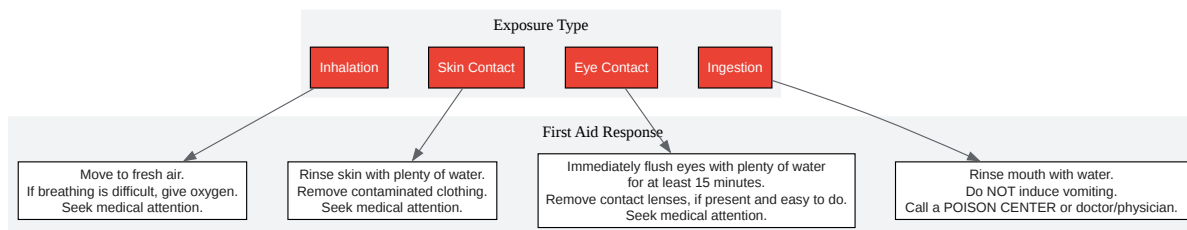
- Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Store in a cool place.[\[1\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures: -20°C for powder or -80°C in solvent.[\[1\]](#)[\[4\]](#)
- Incompatible materials include strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

## Emergency Procedures

In the event of an exposure or spill, follow these procedures.

## First Aid Measures

The following diagram illustrates the recommended first aid response.

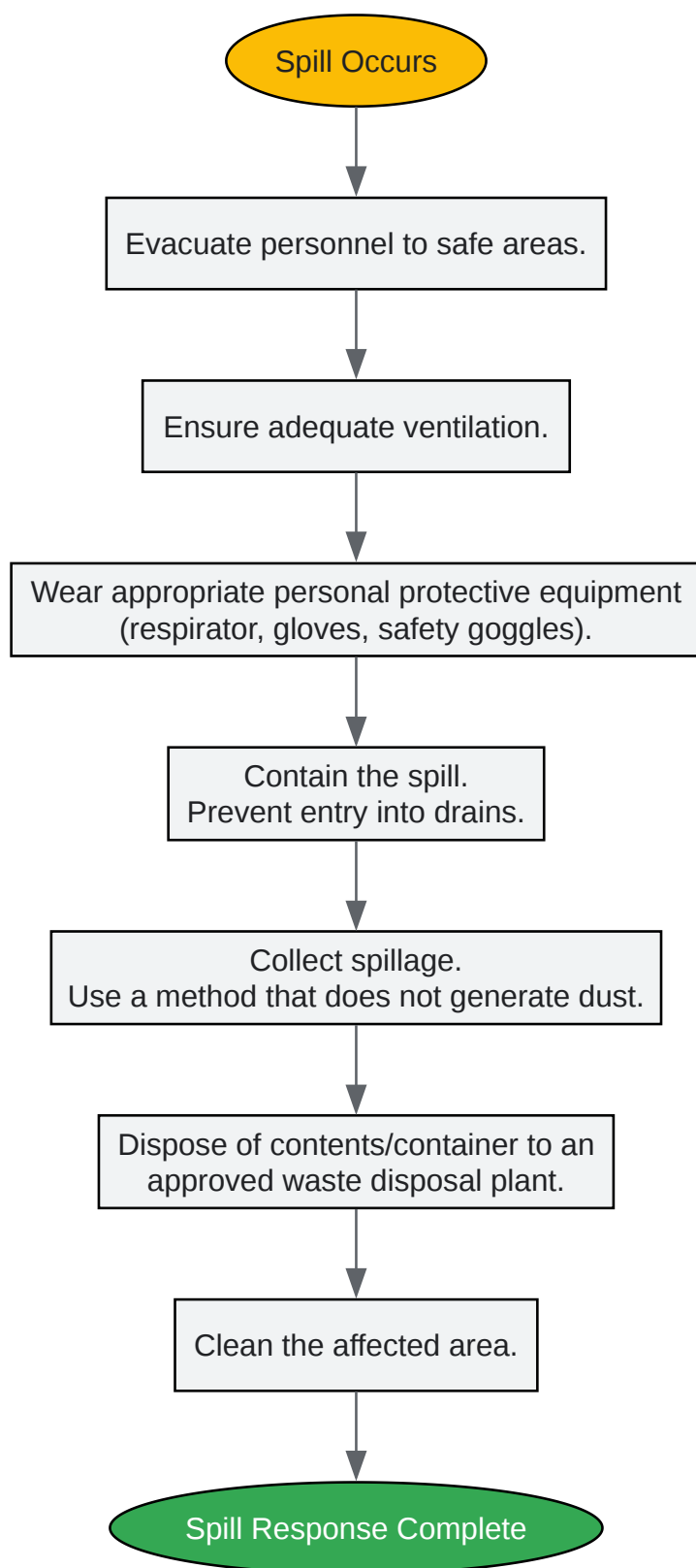


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Caption: First Aid Response to Exposure.

## Spill Response

In case of a spill, adhere to the following workflow.



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Caption: Spill Response Workflow.

## Disposal Considerations

Dispose of this product and its container at an approved waste disposal plant.<sup>[1]</sup> Do not let the product enter drains. Avoid release to the environment.<sup>[1]</sup>

## Stability and Reactivity

- Reactivity: No data available.<sup>[1]</sup>
- Chemical Stability: Stable under recommended storage conditions.<sup>[1]</sup>
- Possibility of Hazardous Reactions: No data available.<sup>[1]</sup>
- Conditions to Avoid: No data available.<sup>[1]</sup>
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.<sup>[1]</sup>
- Hazardous Decomposition Products: Under fire conditions, may decompose and emit toxic fumes.<sup>[1]</sup>

This guide is intended for informational purposes and should not replace a thorough risk assessment and adherence to all applicable safety regulations. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical.

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## References

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